

1-Benzhydrylazetidin-3-one CAS number and properties

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Compound of Interest

Compound Name: 1-Benzhydrylazetidin-3-one

Cat. No.: B119530

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An In-depth Technical Guide to **1-Benzhydrylazetidin-3-one**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Benzhydrylazetidin-3-one, identified by CAS number 40320-60-3, is a pivotal intermediate in the realms of organic synthesis and medicinal chemistry.^[1] Its unique structural framework, incorporating a strained azetidine ring and a bulky benzhydryl group, makes it a valuable scaffold for the synthesis of a diverse array of bioactive molecules.^[2] This document provides a comprehensive overview of **1-Benzhydrylazetidin-3-one**, encompassing its chemical and physical properties, spectroscopic data, safety information, synthesis protocols, and key applications in contemporary drug discovery.

Chemical and Physical Properties

1-Benzhydrylazetidin-3-one is a yellow, crystalline solid at room temperature.^{[1][3]} It possesses a molecular formula of $C_{16}H_{15}NO$ and a molecular weight of approximately 237.30 g/mol.^{[4][5]} Key physical and chemical properties are summarized in the table below for quick reference.

Property	Value	References
CAS Number	40320-60-3	[2][4][5][6]
Molecular Formula	C ₁₆ H ₁₅ NO	[2][4][5]
Molecular Weight	237.30 g/mol	[4][5][7]
Appearance	White to yellow solid	[1][3]
Melting Point	75.0 to 79.0 °C	[3][6][8]
Boiling Point	351.9 °C at 760 mmHg	[6][8]
Density	1.182 g/cm ³	[3]
Flash Point	156.1 °C	[3]
Purity	Commonly available in ≥95%, ≥96%, and ≥97%	[2][6]
Storage Temperature	-20°C, sealed, away from moisture	[6]

Spectroscopic Data

The structural identity of **1-Benzhydrylazetid-3-one** is routinely confirmed by various spectroscopic techniques. The proton NMR spectrum is particularly informative.

Spectroscopy	Data	References
¹ H-NMR (CDCl ₃)	δ (ppm): 4.01 (4H, s), 4.60 (1H, s), 7.22 (2H, m), 7.30 (4H, m), 7.48 (4H, m)	[4][9]
InChI	1S/C16H15NO/c18-15-11-17(12-15)16(13-7-3-1-4-8-13)14-9-5-2-6-10-14/h1-10,16H,11-12H2	[2][6]
SMILES	<chem>c1ccc(cc1)C(c1ccccc1)N1CC(=O)C1</chem>	[2]

Safety and Handling

1-Benzhydrylazetidin-3-one is classified as an irritant and is harmful if swallowed, in contact with skin, or if inhaled.[6][7][8] Appropriate personal protective equipment, including gloves, lab coat, and safety goggles, should be worn when handling this compound.[8] All work should be conducted in a well-ventilated chemical fume hood.[8]

Hazard Statement	Description	GHS Code	References
H302	Harmful if swallowed	GHS07	[6][7]
H315	Causes skin irritation	GHS07	[6][7]
H319	Causes serious eye irritation	GHS07	[6][7]
H335	May cause respiratory irritation	GHS07	[6][7]

Synthesis and Reactivity

The most common synthetic route to **1-Benzhydrylazetidin-3-one** involves the oxidation of its precursor, 1-benzhydrylazetidin-3-ol. Several oxidation methods have been reported, including the Swern oxidation and the use of a sulfur trioxide-pyridine complex.

Experimental Protocol: Synthesis via Swern Oxidation

This protocol details the synthesis of **1-Benzhydrylazetidin-3-one** from 1-(diphenylmethyl)-3-hydroxyazetidine.

Materials:

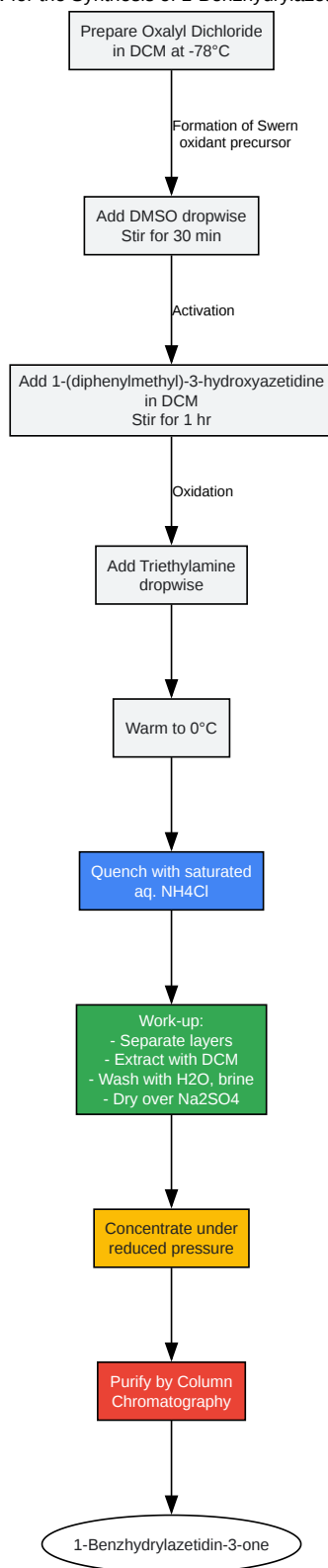
- 1-(diphenylmethyl)-3-hydroxyazetidine
- Oxalyl dichloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine

- Dichloromethane (DCM)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Argon or Nitrogen atmosphere

Procedure:

- In a flask under an inert atmosphere (Argon), a solution of oxalyl dichloride in dichloromethane is prepared and cooled to -78 °C.[4]
- Dimethyl sulfoxide (DMSO) is added dropwise to the cooled solution, and the mixture is stirred for 30 minutes at -78 °C.[1]
- A solution of 1-(diphenylmethyl)-3-hydroxyazetidine in dichloromethane is then added slowly to the reaction mixture, maintaining the temperature at -78 °C. The mixture is stirred for an additional hour.[1][4]
- Triethylamine is subsequently added dropwise to the reaction.[4]
- The reaction mixture is allowed to warm slowly to 0 °C.[1]
- The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.[1][4]
- The organic layer is separated, and the aqueous layer is extracted multiple times with dichloromethane.[1]
- The combined organic layers are washed with water and brine, then dried over anhydrous sodium sulfate.[1]
- The solvent is removed under reduced pressure to yield the crude product, which can be further purified by silica gel column chromatography.[4]

Workflow for the Synthesis of 1-Benzhydrylazetidin-3-one

[Click to download full resolution via product page](#)Caption: Synthesis of **1-Benzhydrylazetidin-3-one** via Swern Oxidation.

Applications in Research and Drug Development

1-Benzhydrylazetidin-3-one serves as a versatile building block for the synthesis of various pharmaceutical agents and bioactive molecules.[1] The ketone functionality on the four-membered ring can readily undergo reactions such as Wittig olefination and condensation with hydroxylamines.[1]

Key application areas include:

- **γ-Aminobutyric Acid (GABA) Uptake Inhibitors:** It is used in the synthesis of novel azetidine derivatives that act as GABA uptake inhibitors.[3][9]
- **Cannabinoid Receptor Antagonists:** This compound is a precursor for molecules designed to antagonize cannabinoid receptors.[1]
- **Bruton's Tyrosine Kinase (BTK) Inhibitors:** It is utilized in the development of inhibitors for BTK, a key enzyme in B-cell signaling pathways.[1]
- **Hormone Inhibitors:** Its structural motif is found in various hormone inhibitors.[1]

The reactivity of the azetidine ring and the ketone group allows for diverse chemical modifications, making **1-Benzhydrylazetidin-3-one** a valuable intermediate for constructing complex molecular architectures with potential therapeutic applications.[2]

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